

An In-depth Technical Guide to the Physical and Chemical Properties of Ngaione

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ngaione is a naturally occurring furanosesquiterpenoid ketone that is a significant area of interest in toxicology, pharmacology, and natural product chemistry.[1] It is most notably recognized as the principal toxic component in various plant species of the Myoporum genus, such as Myoporum laetum (Ngaio) and Myoporum deserti.[1] The compound is responsible for the hepatotoxicity observed in livestock that graze on these plants, leading to characteristic liver necrosis.[1] Beyond its toxic properties, **ngaione** and the essential oils derived from Myoporum species have demonstrated potential antimicrobial and antifungal activities, making it a molecule of interest for further investigation in drug development.[1] This guide provides a comprehensive overview of the physical, chemical, and biological properties of **ngaione**, along with experimental methodologies for its study.

Physical and Chemical Properties of (-)-Ngaione

The physical and chemical properties of (-)-**Ngaione** are summarized in the table below. These properties are essential for its extraction, purification, and characterization, as well as for understanding its behavior in biological systems.



Property	Value	Source(s)
Molecular Formula	C15H22O3	[1][2]
Molecular Weight	250.33 g/mol	[1][2]
CAS Number	581-12-4	[1][2]
IUPAC Name	1-[(2R,5S)-5-(furan-3-yl)-2- methyloxolan-2-yl]-4- methylpentan-2-one	[2]
Synonyms	(-)-Ngaione, Ngaione (-)	[2]
Boiling Point	105-106 °C at 0.5 mmHg	
Specific Rotation ([α]D)	-14.6° (c=10.4 in CHCl ₃)	
Appearance	Oily liquid	
Solubility	Information not readily available, but as a relatively nonpolar organic molecule, it is expected to be soluble in organic solvents like chloroform, acetone, and diethyl ether, and poorly soluble in water.	

Note: Specific quantitative data for melting point and solubility are not consistently reported in readily available literature.

Spectroscopic Data for Characterization

Spectroscopic techniques are crucial for the identification and structural elucidation of **ngaione**. [1]

Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are used to determine
the carbon-hydrogen framework of the molecule. The chemical shifts and coupling constants
provide detailed information about the connectivity of atoms and the stereochemistry.



- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the functional groups present in **ngaione**. A characteristic strong absorption band would be expected for the carbonyl (C=O) group of the ketone.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is used to confirm the
 molecular formula of **ngaione** by providing a highly accurate mass measurement.[1] The
 fragmentation pattern observed in the mass spectrum can also provide structural
 information.

Experimental Protocols Isolation of Ngaione from Myoporum species

A general workflow for the isolation of **ngaione** from plant material is outlined below. The primary method for extracting essential oils, including **ngaione**, is steam distillation.

- 1. Plant Material Collection and Preparation:
- Fresh leaves and stems of a Myoporum species (e.g., Myoporum laetum) are collected.
- The plant material is coarsely chopped to increase the surface area for efficient extraction.
- 2. Steam Distillation:
- The prepared plant material is placed in a still.
- Steam is passed through the plant material, which vaporizes the volatile compounds, including **ngaione**.[3][4][5]
- The steam and volatile compound mixture is then passed through a condenser.
- Upon cooling, the mixture condenses, and the essential oil (containing **ngaione**) separates from the aqueous phase (hydrosol) due to its immiscibility with water.[3][4]
- 3. Purification by Fractional Distillation:
- The crude essential oil is subjected to fractional distillation under reduced pressure to separate ngaione from other components of the essential oil based on differences in their

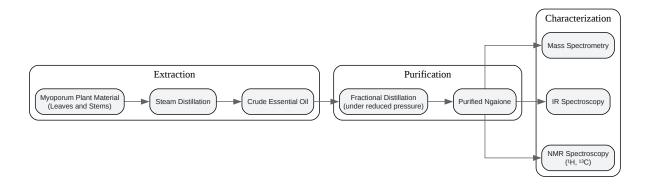


boiling points.[6][7][8]

4. Characterization:

• The purified **ngaione** is characterized using spectroscopic methods (NMR, IR, MS) to confirm its identity and purity.

Below is a diagram illustrating the general experimental workflow for the isolation and characterization of **ngaione**.



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Figure 1: General workflow for the isolation and characterization of **Ngaione**.

Biological Activity and Toxicological Profile Hepatotoxicity of Ngaione

The primary toxic effect of **ngaione** is severe liver damage.[1] The mechanism of this hepatotoxicity is believed to involve metabolic activation by cytochrome P450 (CYP450) enzymes in the liver.[9][10]

Proposed Mechanism of Hepatotoxicity:

Foundational & Exploratory

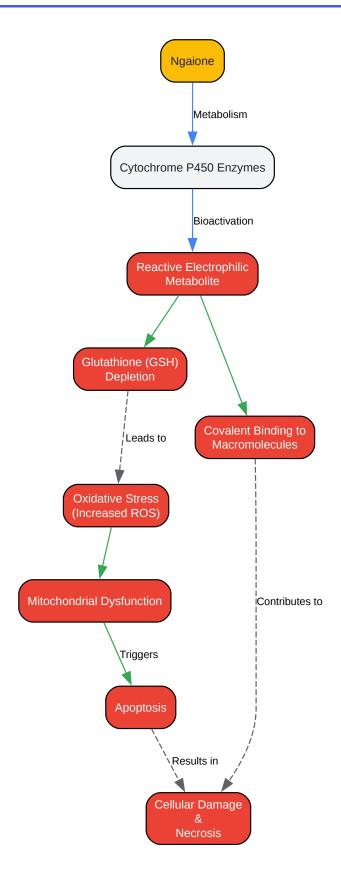




- Metabolic Activation: Ngaione is metabolized by CYP450 enzymes, which can lead to the formation of highly reactive, electrophilic intermediates.[9][10][11]
- Depletion of Glutathione (GSH): These reactive metabolites can rapidly deplete the liver's stores of glutathione, a key antioxidant that protects cells from damage.[9]
- Covalent Binding: Once GSH is depleted, the reactive metabolites can covalently bind to cellular macromolecules, such as proteins and DNA, leading to cellular dysfunction.[9][12]
- Oxidative Stress: The depletion of antioxidants and the formation of reactive intermediates lead to a state of oxidative stress, where there is an imbalance between the production of reactive oxygen species (ROS) and the cell's ability to detoxify them.[13]
- Cellular Damage and Death: The overwhelming oxidative stress and damage to cellular components can trigger signaling pathways that lead to apoptosis (programmed cell death) and necrosis, resulting in the observed liver damage.[13][14]

The following diagram illustrates a plausible signaling pathway for **ngaione**-induced hepatotoxicity.





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Figure 2: Plausible signaling pathway for Ngaione-induced hepatotoxicity.



Antimicrobial Activity

Essential oils rich in **ngaione** and related compounds have shown promising antimicrobial and antifungal properties. For instance, they have demonstrated significant antibacterial activity against Streptococcus pyogenes and notable antifungal activity against Aspergillus fumigatus and other molds.[1] This suggests that **ngaione** could be a lead compound for the development of new antimicrobial agents.

Conclusion

Ngaione is a furanosesquiterpenoid of significant scientific interest due to its potent biological activities. Its well-documented hepatotoxicity, mediated by metabolic activation, presents a classic case study in toxicology. Conversely, its antimicrobial properties suggest potential therapeutic applications. A thorough understanding of its physical and chemical properties is fundamental for its isolation, characterization, and the investigation of its mechanisms of action. Further research is warranted to fully elucidate the specific signaling pathways involved in its toxicity and to explore its potential as a scaffold for the development of new therapeutic agents.

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